

"safety precautions for handling fluoroethyne"

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Compound of Interest

Compound Name: **Fluoroethyne**

Cat. No.: **B13420609**

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Fluoroethyne Safety Support Center

Welcome to the Technical Support Center for the safe handling and use of **fluoroethyne**. This resource is designed for researchers, scientists, and drug development professionals to provide essential safety information, troubleshooting guides, and frequently asked questions (FAQs) to ensure safe experimentation.

Disclaimer

Fluoroethyne is a highly reactive and hazardous gas. The information provided here is for guidance purposes only and should not substitute for a thorough risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the Safety Data Sheet (SDS) for **fluoroethyne** and other reagents before commencing any experiment.

Frequently Asked Questions (FAQs)

Q1: What is **fluoroethyne** and what are its primary hazards?

Fluoroethyne (C_2HF), also known as fluoroacetylene, is a colorless, flammable gas with a distinctive odor.^[1] It is highly reactive due to the presence of a carbon-carbon triple bond and an electronegative fluorine atom. The primary hazards include:

- Explosive Instability: **Fluoroethyne** can explode violently.^[2] It may explode spontaneously near its boiling point of -80°C.^[2] The formation of silver and mercury salts should be avoided as they are heat-sensitive explosives.^[2]

- Flammability: As a flammable gas, it can form explosive mixtures with air.
- Toxicity: Upon heating to decomposition, it emits toxic fumes of fluoride (F⁻).[\[2\]](#) Inhalation or contact with the gas may pose health risks.[\[1\]](#)

Q2: Are there established occupational exposure limits for **fluoroethyne**?

Currently, there are no specific OSHA Permissible Exposure Limits (PEL) or NIOSH Recommended Exposure Limits (REL) for **fluoroethyne**. However, due to its decomposition into fluoride compounds, it is prudent to consider the exposure limits for related substances.

Substance	Agency	TWA	STEL	Notes
Fluorine	OSHA	0.1 ppm (0.2 mg/m ³)	-	[3] [4] [5]
Fluorine	NIOSH	0.1 ppm (0.2 mg/m ³)	-	[3] [6]
Fluorine	ACGIH	1 ppm	2 ppm	[3] [5]
Fluorides (as F)	ACGIH	2.5 mg/m ³	-	As F, BEI®
Acetylene	NIOSH	C 2500 ppm (2662 mg/m ³)	-	Ceiling Limit [7]

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; C: Ceiling Limit; BEI®: Biological Exposure Indices.

Q3: What materials are compatible with **fluoroethyne**?

Specific material compatibility data for **fluoroethyne** is limited. However, guidance can be taken from materials compatible with the highly reactive gas, fluorine.

Material Class	Recommended Materials	Not Recommended
Metals	Stainless Steel, Copper, Monel. A passivating fluoride film can form on these metals, providing some protection.	Powdered aluminum and magnesium, and their alloys; Brass; Steel (can be reactive). [8]
Plastics	Polytetrafluoroethylene (PTFE) and other perfluorinated polymers are generally resistant.	Most other plastics and elastomers are likely to be attacked.
Other	Avoid contact with silver and mercury due to the formation of explosive acetylides.[2]	Bromine in carbon tetrachloride can cause ignition.[2] Barium, Sodium, Potassium, and other divalent light metals.[8]

Troubleshooting Guides

Issue: I suspect a leak from a **fluoroethyne** gas cylinder or my experimental setup.

Solution:

A **fluoroethyne** leak is a critical emergency. Follow this protocol:

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References

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